

Precision Calibration Using Fructo-oligosaccharide DP9 ()

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Compound of Interest

Compound Name: Fructo-oligosaccharide DP9/GF8

Cat. No.: B12428857

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Application Note & Protocol Guide

Executive Summary

Fructo-oligosaccharide Degree of Polymerization 9 (FOS DP9) represents a critical "mid-range" oligomer in carbohydrate analysis. Bridging the gap between short-chain FOS (scFOS, DP 3-5) and long-chain inulins (DP > 20), DP9 serves as a vital molecular ruler for validating chromatographic resolution and enzymatic hydrolysis endpoints.

This guide provides a self-validating framework for using DP9 (

) as a calibration standard. It addresses the two primary challenges in fructan analysis: hygroscopic instability during weighing and isomeric resolution in anion-exchange chromatography.

Material Science & Handling (The "Why")

Identity:

- Chemical Structure: Inulin-type Fructan (

)

- Composition:

- D-Glucopyranosyl-(1

- 2)-[

- D-fructofuranosyl-(1

- 2)]

-

- D-fructofuranoside.

- Molecular Weight: 1477.28 Da^{[1][2][3][4]}

- CAS Number: 143625-74-5 (Generic for high DP FOS)

The Hygroscopicity Trap (Critical Control Point): FOS DP9 is intensely hygroscopic. A standard bottle exposed to ambient humidity (50% RH) can absorb 2-5% water by weight within minutes, rendering gravimetric calibration invalid.

Protocol 1: The "Dry-Weight" Standard Preparation Objective: Create a stock solution with <0.5% concentration error.

- Equilibration: Do not weigh directly from the refrigerator. Allow the vial to reach room temperature in a desiccator containing silica gel or

- for 2 hours.

- Weighing: Use a semi-micro balance (

- mg).

- Dissolution:

- Solvent: Degassed, 18.2 M

- deionized water.

- Vessel: Volumetric flask (Class A).
- Note: FOS DP9 is highly soluble; vortexing is sufficient. Avoid sonication >5 mins to prevent glycosidic bond shear.
- Validation (The Self-Correcting Step):
 - If available, verify the concentration using Refractive Index (RI) or Brix, assuming a response factor similar to sucrose/inulin, or validate via Total Fructan Assay (AOAC 999.03) if the standard purity is unknown.

HPAEC-PAD Analysis (The Gold Standard)

High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD) is the authoritative method for FOS analysis.

Mechanism of Action: At high pH (>12), the hydroxyl groups of FOS ionize (

). The oxyanions bind to the positively charged quaternary ammonium resin. A gradient of Sodium Acetate (NaOAc) acts as a "pusher" ion, eluting oligomers in order of increasing size (DP).

Experimental Setup

| Component | Specification | Rationale |
|-----------|------------------------------------|--|
| Column | Dionex CarboPac PA100 (4 x 250 mm) | Optimized for oligosaccharides (DP 3–60). Superior resolution over PA1 for DP > 5. |
| Guard | CarboPac PA100 Guard | Protects analytical column from protein/lipid fouling. |
| Eluent A | 150 mM NaOH | Maintains ionization of neutral sugars. |
| Eluent B | 150 mM NaOH + 500 mM NaOAc | Provides the acetate "pusher" ions for elution. |
| Flow Rate | 1.0 mL/min | Standard flow for optimal mass transfer kinetics. |
| Injection | 10–25 µL | Depends on sensitivity; avoid overloading (peak fronting). |
| Detector | Electrochemical (PAD) | Waveform: Standard Carbohydrate (Gold Electrode). |

Gradient Protocol (DP9 Focus)

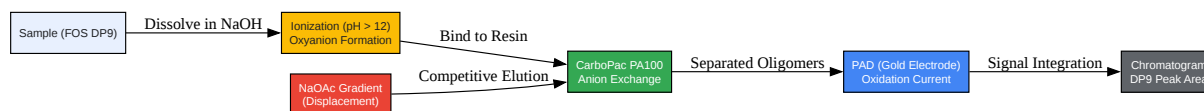
This gradient is tuned to maximize the separation window between DP8, DP9, and DP10.

| Time (min) | % Eluent A (NaOH) | % Eluent B (NaOH/NaOAc) | [NaOAc] (mM) | Phase Description |
|------------|-------------------|-------------------------|--------------|------------------------------------|
| 0.0 | 100 | 0 | 0 | Equilibration / Injection |
| 2.0 | 100 | 0 | 0 | Elution of Mono/Disaccharides |
| 2.1 | 95 | 5 | 25 | Initiate Gradient |
| 30.0 | 40 | 60 | 300 | Linear Ramp: Elutes DP3 DP15 |
| 31.0 | 0 | 100 | 500 | Column Wash (Remove DP > 20) |
| 36.0 | 0 | 100 | 500 | Hold Wash |
| 36.1 | 100 | 0 | 0 | Return to Initial Conditions |
| 50.0 | 100 | 0 | 0 | Re-equilibration (Crucial) |

“

Note: DP9 typically elutes between 18–24 minutes depending on system dwell volume.

Workflow Logic



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Figure 1: Logical flow of HPAEC-PAD analysis for FOS DP9.

MALDI-TOF MS Validation (The Mass Ruler)

While HPAEC separates isomers, it does not confirm mass. MALDI-TOF MS is required to certify that the peak eluting at the expected time is indeed DP9 (1477 Da) and not a co-eluting impurity.

Protocol:

- Matrix: 2,5-Dihydroxybenzoic acid (DHB).
 - Prep: 10 mg/mL in 50% Acetonitrile / 0.1% TFA.
- Sample Prep: Mix FOS DP9 stock (1 mg/mL) 1:1 with Matrix solution.
- Spotting: Dried Droplet Method (1 μ L on steel target).
- Mode: Positive Ion, Reflectron (for resolution of isotopes).

Expected Signals:

- $[M+Na]^+$: $1477.28 + 22.99 = 1500.27$ m/z (Dominant Peak)
- $[M+K]^+$: $1477.28 + 39.10 = 1516.38$ m/z

Data Analysis & Calibration

Calculating Response Factors

Unlike UV detection, PAD response is not perfectly linear with carbon number. You must calculate a Relative Response Factor (RRF) if quantifying against a different sugar (e.g., Glucose or Internal Standard).

- Area_{DP9}: Integrated peak area of DP9 standard.
- Mass_{DP9}: Mass injected (corrected for purity/moisture).
- IS: Internal Standard (e.g., Arabitol or Sorbitol, which do not interfere with FOS regions).

The "Homologous Series" Validation

If a pure DP9 standard is unavailable, use a Chicory Inulin Standard (e.g., Raftilose P95).

- Run the Inulin standard.
- Identify the "Ladder": Glucose (DP1)
Sucrose (DP2)
1-Kestose (DP3).
- Count peaks sequentially. The 9th distinct peak in the homologous series is DP9.
- Use the retention time of this peak to calibrate your specific DP9 fraction.

Troubleshooting & Pitfalls

| Issue | Cause | Solution |
|----------------------|--|--|
| Retention Time Drift | Carbonate contamination in NaOH eluent. Carbonate is a strong eluent and shortens retention times. | Use a Carbonate Removal Device (CRD) or prepare eluents under Helium/Vacuum using 50% w/w NaOH (low carbonate). |
| "Ghost" Peaks | Carryover from previous high-DP inulin runs. | Ensure the "Column Wash" step (100% Eluent B) is at least 5 minutes long. |
| Low Sensitivity | Gold electrode fouling. | Polish the gold electrode or replace the disposable electrode gasket. |
| Peak Splitting | Isomers (Linear vs. Branched). | DP9 may exist as (linear) or branched variants. PA100 separates these. Integrate total area for "Total DP9" or separate for structural analysis. |

References

- AOAC International. (1997). AOAC Official Method 997.08: Fructans in Food Products, Ion Exchange Chromatographic Method.[5]
- Thermo Fisher Scientific. (2012). Application Note 67: Determination of Plant-Derived Neutral Oligo- and Polysaccharides Using HPAE-PAD. (Validates CarboPac PA100 for Inulin).
- Corradini, C., et al. (2004). High-performance anion-exchange chromatography coupled with pulsed amperometric detection and capillary zone electrophoresis with indirect UV detection as powerful tools to evaluate prebiotic properties of fructooligosaccharides and inulin. Journal of Chromatography A.

- Megazyme. (2023). Fructan Assay Procedure (K-FRUC).[6] (Standard enzymatic validation method).

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Sources

- 1. Fructo-oligosaccharide DP9/GF8 | CymitQuimica [cymitquimica.com]
- 2. Fructo-oligosaccharide DP9/GF8 | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. scribd.com [scribd.com]
- 6. prod-media.megazyme.com [prod-media.megazyme.com]
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